

Dissolving Methotrexate Hydrate in DMSO: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Methotrexate Hydrate

Cat. No.: B15562825

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and supporting data for the dissolution of **methotrexate hydrate** in dimethyl sulfoxide (DMSO). This information is intended to guide researchers in preparing stable stock solutions for various in vitro and in vivo experimental applications.

Introduction

Methotrexate is a folate antagonist widely used as a chemotherapeutic agent and an immunosuppressant.[1][2] Its mechanism of action primarily involves the inhibition of dihydrofolate reductase (DHFR), an enzyme crucial for the synthesis of purines and pyrimidines necessary for DNA and RNA synthesis.[3][4] Additionally, methotrexate is known to modulate inflammatory responses through pathways such as the Janus kinase (JAK)-signal transducer and activator of transcription (STAT) pathway and by promoting the release of adenosine.[1][3][5]

Due to its hydrophobic nature, **methotrexate hydrate** exhibits limited solubility in aqueous solutions, making DMSO a common solvent for preparing concentrated stock solutions in research settings.[6][7]

Quantitative Data: Solubility of Methotrexate in DMSO

The solubility of methotrexate in DMSO can vary depending on several factors, including the specific form of the compound (e.g., hydrate vs. anhydrous), its purity, the quality and water content of the DMSO, and the temperature at which dissolution is performed. Below is a summary of reported solubility data from various suppliers. It is recommended to use fresh, anhydrous DMSO for optimal solubility.[\[8\]](#)[\[9\]](#)

Form of Methotrexate	Reported Solubility in DMSO	Source
Methotrexate (hydrate)	~ 3 mg/mL	Cayman Chemical [10]
Methotrexate hydrate	Up to 90 mg/mL	Santa Cruz Biotechnology [8]
Methotrexate	91 mg/mL (200.24 mM)	Selleck Chemicals [11]
Methotrexate	≥ 50 mg/mL (110.03 mM)	MedChemExpress [12]
Methotrexate	3900 mg/mL (8582 mM)	BOC Sciences [13]

Note: The significant variation in reported solubilities highlights the importance of starting with a lower concentration and gradually increasing it to determine the saturation point for a specific batch of **methotrexate hydrate** and DMSO.

Experimental Protocol: Preparation of a Methotrexate Hydrate Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mg/mL stock solution of **methotrexate hydrate** in DMSO.

3.1. Materials

- **Methotrexate hydrate** (crystalline solid)[\[10\]](#)
- Anhydrous Dimethyl sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heating block (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Procedure

- Preparation: In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of **methotrexate hydrate** powder. For a 10 mg/mL stock solution, weigh 10 mg of the compound.
- Aliquoting Solvent: Add the appropriate volume of anhydrous DMSO to a sterile tube. For a 10 mg/mL solution, add 1 mL of DMSO.
- Dissolution: Carefully add the weighed **methotrexate hydrate** powder to the DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. The solution should be clear.
- Warming (Optional): If the compound does not readily dissolve, gentle warming in a water bath (e.g., at 37°C) for a short period can aid dissolution. Vortex again after warming.
- Sterilization (Optional): If required for the application (e.g., cell culture), the DMSO stock solution can be sterilized by filtration through a 0.22 µm syringe filter compatible with DMSO.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.[\[14\]](#)

3.3. Preparation of Working Solutions For most biological experiments, the concentrated DMSO stock solution needs to be further diluted in an aqueous buffer or cell culture medium. [\[10\]](#)

- Perform serial dilutions to reach the desired final concentration.

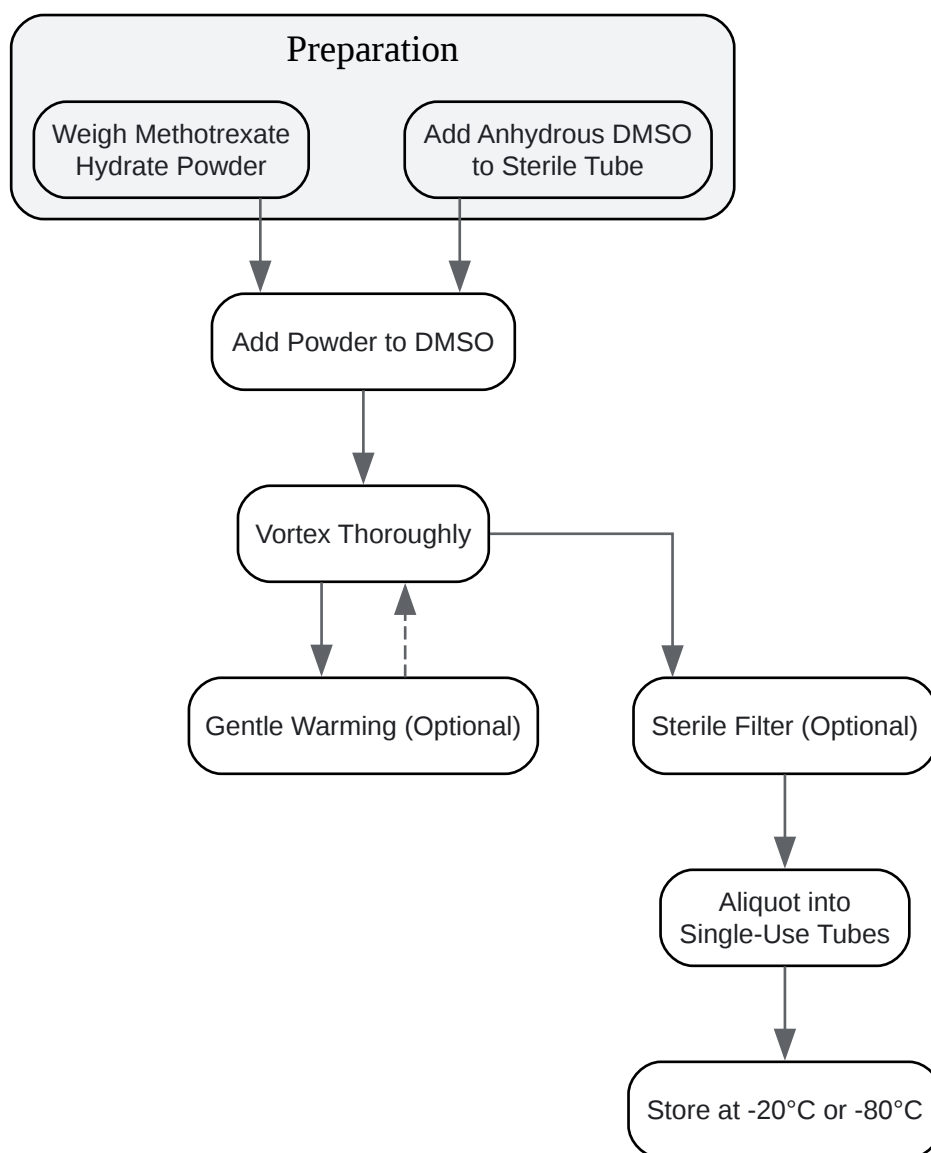
- Ensure that the final concentration of DMSO in the working solution is low (typically <0.5%) to avoid solvent-induced toxicity to cells.[\[14\]](#)
- It is advisable to include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.[\[14\]](#)

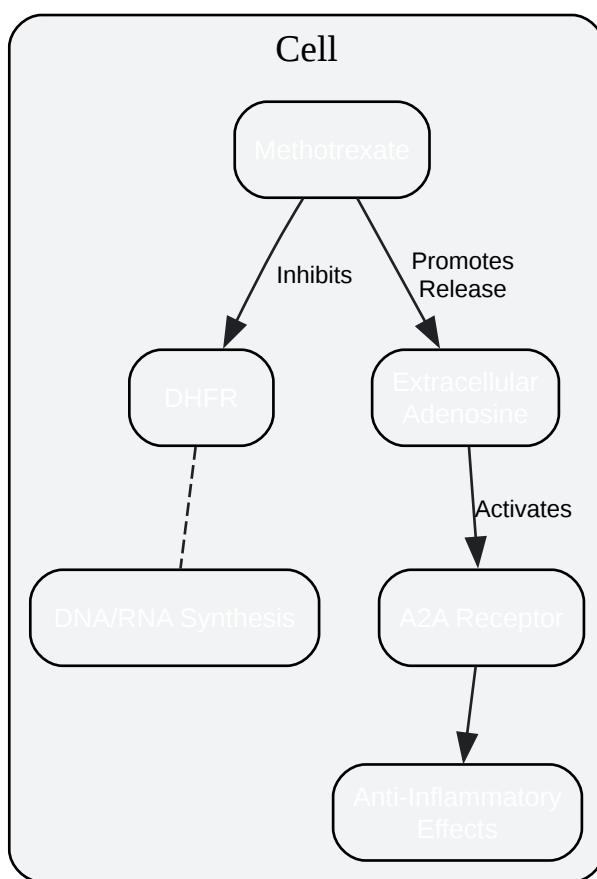
Stability and Storage

- Powder: **Methotrexate hydrate** as a crystalline solid is stable for years when stored at -20°C.[\[10\]](#)
- DMSO Stock Solution: When stored at -80°C, the DMSO stock solution is stable for at least 6 months. At -20°C, it is stable for about one month.[\[12\]](#)[\[14\]](#) It is recommended to protect the solution from light.
- Aqueous Solutions: Aqueous solutions of methotrexate are less stable and it is not recommended to store them for more than one day.[\[10\]](#) A study on methotrexate in 0.9% sodium chloride injection showed stability for 28 days at 25°C when protected from light, while in 5% dextrose injection at a low concentration (0.2 mg/mL), it was stable for only 3 days.[\[15\]](#)

Visualizations

Experimental Workflow for Dissolving Methotrexate Hydrate





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References

- 1. portlandpress.com [portlandpress.com]
- 2. Methotrexate - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 3. Methotrexate and its mechanisms of action in inflammatory arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. droracle.ai [droracle.ai]

- 5. Methotrexate Mechanism in Treatment of Rheumatoid Arthritis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. researchgate.net [researchgate.net]
- 7. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 8. scbt.com [scbt.com]
- 9. selleckchem.com [selleckchem.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. selleckchem.com [selleckchem.com]
- 12. lifetechindia.com [lifetechindia.com]
- 13. bocsci.com [bocsci.com]
- 14. medchemexpress.cn [medchemexpress.cn]
- 15. Stability study of methotrexate in 0.9% sodium chloride injection and 5% dextrose injection with limit tests for impurities - PubMed [pubmed.ncbi.nlm.nih.gov]
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